

Gas-Phase Structure of Chloroborane: A Technical Guide

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Compound of Interest

Compound Name: Chloroborane

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This technical guide provides a comprehensive overview of the gas-phase structure of **chloroborane** (BH_2Cl) and **dichloroborane** (BHCI_2), molecules of significant interest in synthetic chemistry and materials science. This document summarizes key structural data obtained from experimental studies, details the methodologies employed, and presents a logical workflow for structural determination using microwave spectroscopy.

Introduction

Chloroboranes are highly reactive intermediates that play a crucial role in various chemical transformations. Their fleeting existence in the gas phase makes structural elucidation challenging, yet essential for understanding their reactivity and bonding characteristics. This guide focuses on the precise geometric parameters of **chloroborane** and **dichloroborane** as determined primarily through microwave spectroscopy, supplemented by computational studies.

Molecular Structure of Chloroborane (BH_2Cl)

The gas-phase structure of **chloroborane** has been meticulously determined using microwave spectroscopy. The molecule is planar with C_{2v} symmetry.[\[1\]](#)[\[2\]](#)

Structural Parameters

The key structural parameters for various isotopologues of **chloroborane** are summarized in the table below. These values were derived from the analysis of their microwave spectra.

Isotopologue	B-H Bond Length (r _s , Å)	B-Cl Bond Length (r _s , Å)	H-B-H Angle (∠, °)	Reference
¹¹ BH ₂ ³⁵ Cl	1.1916(2)	1.7353(5)	124.22(3)	[1][2]
¹¹ BH ₂ ³⁷ Cl	1.1916(2)	1.7353(5)	124.22(3)	[1][2]
¹⁰ BH ₂ ³⁵ Cl	1.1916(2)	1.7353(5)	124.22(3)	[1][2]
¹¹ BD ₂ ³⁵ Cl	-	1.7353(5)	-	[1][2]

Note: The uncertainties in the last digits are given in parentheses.

Rotational and Spectroscopic Constants

The rotational constants and other spectroscopic parameters provide further insight into the molecule's properties.

Isotopologue	A (MHz)	B (MHz)	C (MHz)	Dipole Moment (μ _a , D)
¹¹ BH ₂ ³⁵ Cl	133533.33(30)	10370.478(18)	9621.198(18)	0.75(5)[1][2]
¹¹ BH ₂ ³⁷ Cl	133527.1(11)	10086.84(4)	9363.31(4)	0.75(5)[1][2]
¹⁰ BH ₂ ³⁵ Cl	139912.7(10)	10373.91(4)	9639.11(4)	0.75(5)[1][2]
¹¹ BD ₂ ³⁵ Cl	73114.7(10)	8683.01(4)	7762.06(4)	0.75(5)[1][2]

Molecular Structure of Dichloroborane (BHCl₂)

Dichloroborane is another important **chloroborane** species. Its gas-phase structure has also been investigated, revealing a planar molecule.

Structural Parameters

The experimentally determined structural parameters for **dichloroborane** are presented below.

Parameter	Value	Uncertainty	Reference
B-H Bond Length (r, Å)	1.130	0.001	
B-Cl Bond Length (r, Å)	1.750	0.001	
Cl-B-Cl Angle (\angle , °)	119.7	0.3	
H-B-Cl Angle (\angle , °)	120.15	0.02	

Rotational Constants

Rotational constants for various isotopologues of **dichloroborane** have been determined from their vibrational-rotational FT-IR spectra.[3]

Isotopologue	A' (cm ⁻¹)	B' (cm ⁻¹)	C' (cm ⁻¹)
H ¹¹ B ³⁵ Cl ₂	-	-	-
H ¹¹ B ³⁵ Cl ³⁷ Cl	-	-	-
D ¹¹ B ³⁵ Cl ₂	1.165932	~0.106166	0.097229
D ¹¹ B ³⁵ Cl ³⁷ Cl	-	-	-

Note: These are rotational constants for the first excited vibrational state.

Experimental Protocols

The determination of the gas-phase structures of **chloroboranes** relies on sophisticated experimental techniques capable of probing these transient species.

Synthesis of Gas-Phase Chloroboranes

Chloroborane (BH₂Cl) is a highly reactive and unstable molecule with a short lifetime.[1][2] In the laboratory, it is generated in the gas phase for immediate spectroscopic analysis. A common method involves the reaction of diborane (B₂H₆) with boron trichloride (BCl₃).[1][2]

A typical experimental setup involves passing a mixture of B_2H_6 and BCl_3 through a heated quartz tube.^[1] The flow of each gas is precisely regulated. The reaction products are then continuously flowed through the absorption cell of the spectrometer.^[1] Alternatively, an electric discharge in a mixture of the precursor gases can be used to produce **chloroborane**.^[1]

Dichloroborane ($BHCl_2$) can be produced by irradiating a mixture of BCl_3 and H_2 (or D_2) with a CO_2 laser.^[3]

Microwave Spectroscopy

Microwave spectroscopy is a high-resolution technique that measures the rotational transitions of molecules in the gas phase.^[4] For a molecule to be observable by microwave spectroscopy, it must possess a permanent dipole moment.^[5]

Methodology:

- Sample Introduction: The gaseous sample is introduced into a waveguide or a resonant cavity at low pressure to minimize intermolecular interactions.^[5]
- Microwave Radiation: The sample is irradiated with microwave radiation of a specific frequency range.
- Absorption: When the frequency of the microwaves matches the energy difference between two rotational levels of the molecule, the radiation is absorbed.
- Detection: The absorption of microwaves is detected, and a spectrum of absorption intensity versus frequency is recorded.
- Analysis: The frequencies of the absorption lines are used to determine the rotational constants (A, B, and C) of the molecule.
- Structural Determination: By analyzing the rotational constants of several isotopically substituted species, the precise bond lengths and angles of the molecule can be calculated.

Gas-Phase Electron Diffraction

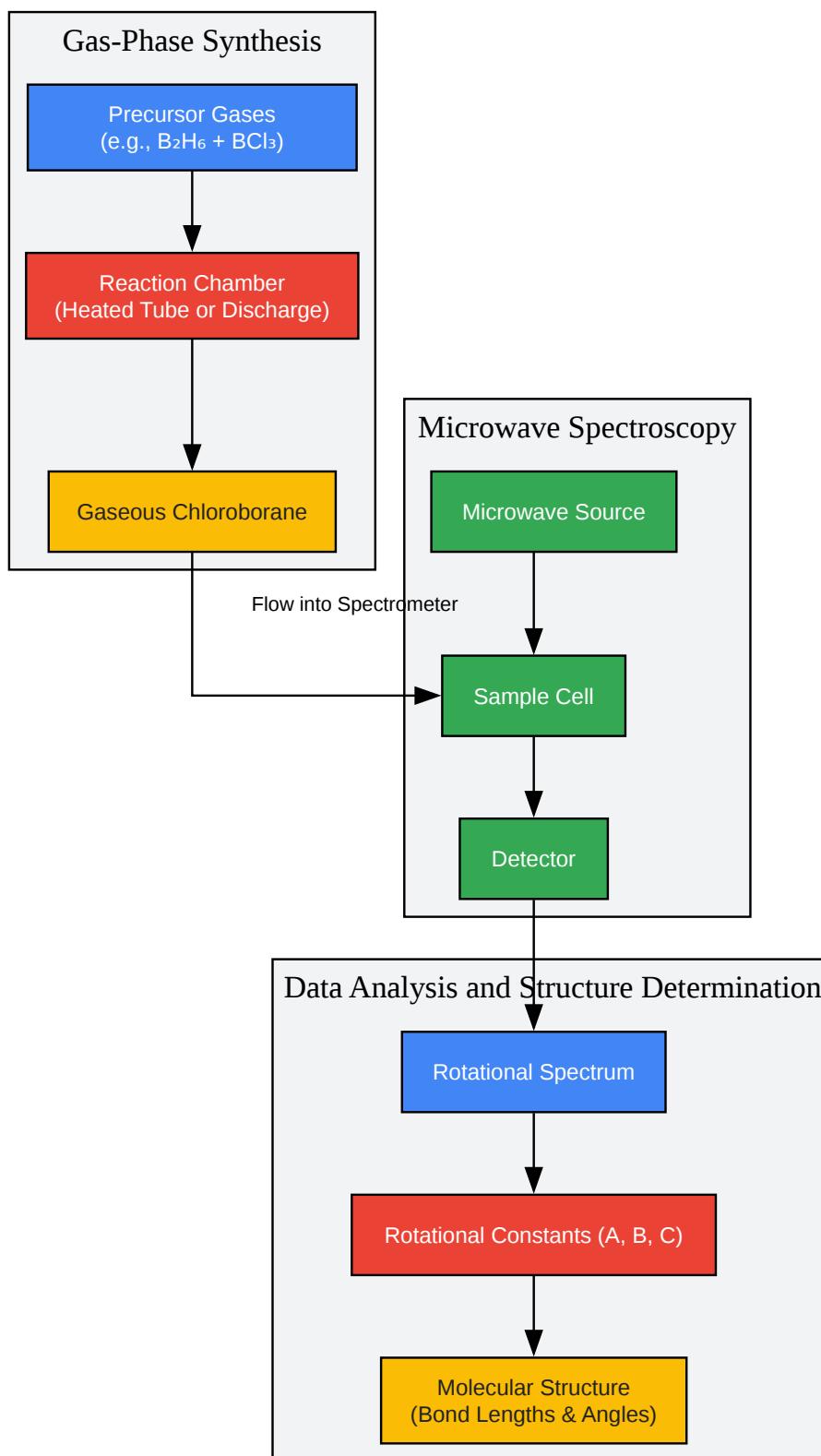
Gas-phase electron diffraction (GED) is another powerful technique for determining the structure of molecules in the gaseous state.^[2]

Methodology:

- Electron Beam Generation: A high-energy beam of electrons is generated and focused.
- Sample Interaction: The electron beam is passed through a jet of the gaseous sample.
- Scattering: The electrons are scattered by the electric field of the atoms in the molecules.
- Diffraction Pattern: The scattered electrons create a diffraction pattern on a detector, which consists of concentric rings of varying intensity.
- Data Analysis: The intensity of the scattered electrons is measured as a function of the scattering angle. This information is used to generate a radial distribution curve, which gives the probability of finding two atoms at a certain distance from each other.
- Structure Refinement: The experimental radial distribution curve is compared to theoretical curves calculated for different molecular geometries. The bond lengths, angles, and torsional angles are adjusted until the best fit between the experimental and theoretical curves is achieved.

Workflow for Structural Determination

The following diagram illustrates the general workflow for determining the gas-phase structure of a molecule like **chloroborane** using microwave spectroscopy.



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Caption: Workflow for gas-phase molecular structure determination.

Conclusion

The gas-phase structures of **chloroborane** and **dichloroborane** have been precisely determined through the application of microwave spectroscopy and other techniques. This guide provides a consolidated source of this structural data and an overview of the experimental methodologies. A thorough understanding of the geometry of these fundamental molecules is critical for researchers in the fields of inorganic chemistry, materials science, and drug development, where boron-containing compounds are of increasing importance.

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